

An In-depth Guide to the Molecular Structure of 3-Ethylheptanoic Acid

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Compound of Interest

Compound Name: 3-Ethylheptanoic acid

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Introduction

3-Ethylheptanoic acid is a branched-chain carboxylic acid. Its structure is fundamental to its chemical properties and reactivity. This document provides a detailed elucidation of its molecular architecture, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity

The foundational identification of **3-Ethylheptanoic acid** is established by its molecular formula and systematic IUPAC name.

- IUPAC Name: **3-ethylheptanoic acid**^[1]
- Molecular Formula: C₉H₁₈O₂^{[1][2][3][4][5][6][7]}

Structural Elucidation

The structure of **3-Ethylheptanoic acid** is composed of a primary carbon chain with a functional group and an alkyl substituent.

- Parent Chain: The core of the molecule is a heptanoic acid chain. This indicates a seven-carbon aliphatic chain with a carboxyl group (-COOH) at one end.

- **Numbering:** According to IUPAC nomenclature, the carbon atom of the carboxyl group is designated as position 1. The subsequent carbons in the chain are numbered sequentially.
- **Substituent:** An ethyl group ($-\text{CH}_2\text{CH}_3$) is attached to the third carbon atom of the heptanoic acid backbone.

This specific arrangement of a seven-carbon chain with an ethyl group at the C-3 position defines the unique chemical identity of **3-Ethylheptanoic acid**.

Molecular Properties

A summary of the key quantitative data for **3-Ethylheptanoic acid** is presented below.

Property	Value	Reference
Molecular Formula	$\text{C}_9\text{H}_{18}\text{O}_2$	[2][3][5]
Molecular Weight	158.24 g/mol	[2][5]
CAS Registry Number	14272-47-0	[1][3][4]

Molecular Visualization

A 2D diagram of the chemical structure of **3-Ethylheptanoic acid** is provided below to illustrate the connectivity of the atoms.

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References

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